

Personal protective equipment for handling (4-Bromophenylethynyl)trimethylsilane

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Compound of Interest

Compound Name:	(4-Bromophenylethynyl)trimethylsilane
Cat. No.:	B099203

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Essential Safety & Handling Guide: (4-Bromophenylethynyl)trimethylsilane

This guide provides immediate, essential safety protocols and logistical information for handling **(4-Bromophenylethynyl)trimethylsilane** (CAS No. 16116-78-2). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

(4-Bromophenylethynyl)trimethylsilane is classified as a hazardous substance that requires careful handling. Based on GHS classifications, it is known to cause skin and serious eye irritation.^[1] Adherence to proper PPE protocols is mandatory to prevent exposure.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye & Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield is recommended when handling larger quantities.	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile). A standard laboratory coat must be worn and fully buttoned.	Prevents direct contact that leads to skin irritation.[1][2]
Hand Protection	Chemical-impermeable gloves.	To avoid skin contact.[2]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. [2][3] If vapors or aerosols are generated, a respirator may be required.	Avoids inhalation of potentially irritating vapors.[2][3]

Chemical Properties and Safety Data

Understanding the chemical's properties is crucial for safe handling and storage.

Table 2: Physicochemical & Safety Data

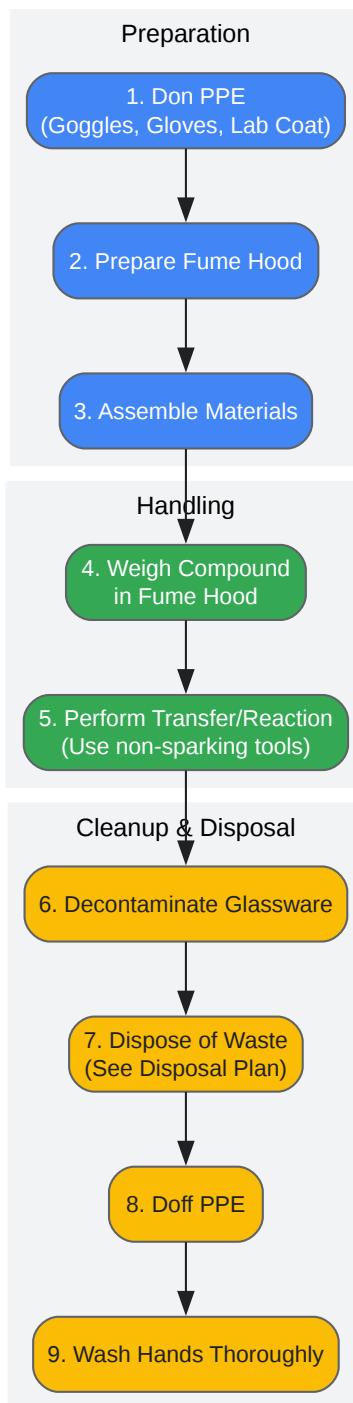
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ BrSi	PubChem[1]
Molecular Weight	253.21 g/mol	PubChem[1]
Appearance	White solid	ChemicalBook[4]
Melting Point	61-63 °C	ChemicalBook[4]
Flash Point	At or above 93.3 °C (200 °F)	ChemicalBook[2]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed.[2][3]	ChemicalBook[2]

Operational Plans

Standard Handling Protocol

Following a systematic workflow minimizes risks during the handling of **(4-Bromophenylethynyl)trimethylsilane**. The diagram below outlines the required step-by-step procedure.

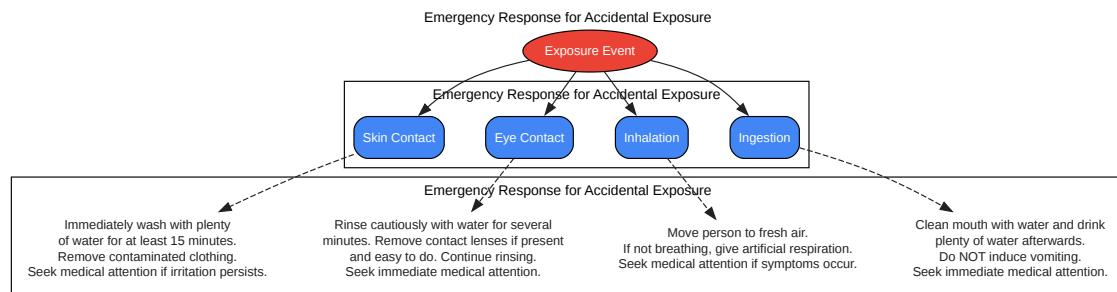
Workflow for Handling (4-Bromophenylethynyl)trimethylsilane

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Caption: Standard operating procedure for handling the chemical.

Emergency Response Plan

In case of accidental exposure, immediate and appropriate action is critical.



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Caption: First aid procedures for different exposure routes.

Spill and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination and ensure laboratory safety.

Spill Cleanup:

- Evacuate and Ventilate: Evacuate non-essential personnel and ensure the area is well-ventilated.[\[2\]](#)
- Contain Spill: Use inert absorbent material to contain the spill.

- **Collect Waste:** Carefully collect the absorbed material and any contaminated soil or surfaces into a suitable, closed container for disposal.[\[2\]](#) Use spark-proof tools.[\[2\]](#)
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.

Disposal Plan:

- All waste material, including empty containers and contaminated absorbents, must be treated as hazardous waste.
- Dispose of contents and containers in accordance with local, state, and federal regulations. Do not let the chemical enter drains.[\[2\]](#)
- Waste should be collected in clearly labeled, sealed containers and handled by trained personnel or a licensed waste disposal company.

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